

# 1,1,3,3,5,5-Hexamethyltrisiloxane physical properties

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Compound of Interest

Compound Name: 1,1,3,3,5,5-Hexamethyltrisiloxane

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An In-depth Technical Guide to the Physical Properties of 1,1,3,3,5,5-Hexamethyltrisiloxane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,1,3,3,5,5-Hexamethyltrisiloxane** (CAS No. 1189-93-1).[1][2][3][4] This linear siloxane is noted for its unique characteristics, including low surface tension and thermal stability, making it a valuable component in a variety of industrial and research applications.[2][5]

## **Core Physical Properties**

The physical characteristics of **1,1,3,3,5,5-Hexamethyltrisiloxane** are summarized in the table below. These values have been compiled from various chemical suppliers and safety data sheets.



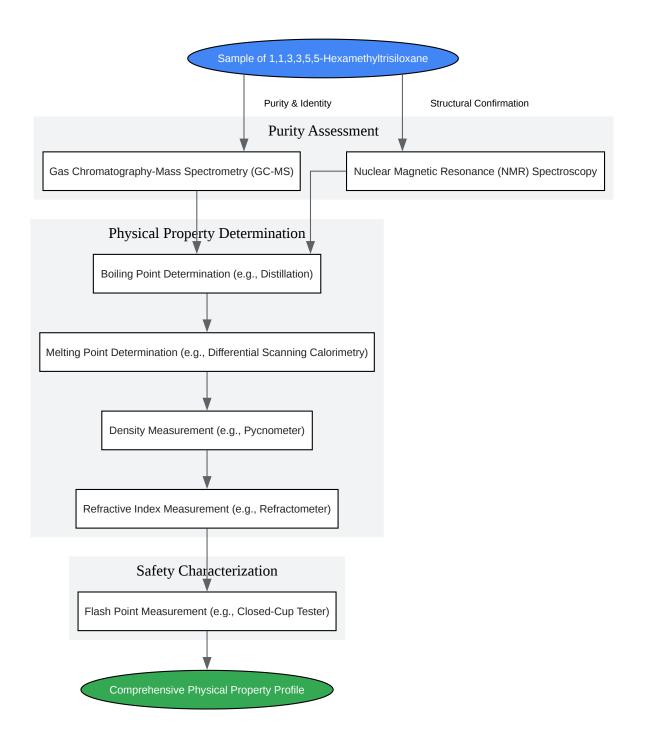
Property	Value	Source(s)
Molecular Formula	C6H20O2Si3	[1][2]
Molecular Weight	208.48 g/mol	[2][4]
Appearance	Colorless clear liquid	[2][3]
Boiling Point	128 °C	[2][3][4]
Melting Point	-67 °C	[2]
Density	0.822 g/mL at 25 °C	[4]
0.83 g/mL	[2]	
0.820 g/mL	[3]	
Refractive Index	n20/D 1.383	[4]
n20D 1.38	[2]	
Flash Point	20 °C (68 °F) - closed cup	[3][4]
Vapor Density	>1 (vs air)	[6]

## **Experimental Protocols**

Detailed experimental protocols for the determination of the physical properties of **1,1,3,3,5,5-Hexamethyltrisiloxane** are not explicitly detailed in the readily available literature. The reported values are typically referenced as "(lit.)", indicating they are established and published figures. However, standard methodologies for determining these properties are well-established in the field of chemistry.

A general workflow for the characterization of a liquid chemical such as **1,1,3,3,5,5**-**Hexamethyltrisiloxane** is outlined below.





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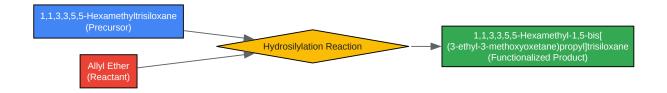
General workflow for physical property characterization.



## **Applications and Reactivity**

**1,1,3,3,5,5-Hexamethyltrisiloxane** serves as a key intermediate in silicone chemistry.[7] Its reactivity allows for its use in hydrosilylation reactions, making it valuable for producing cross-linked polymers and other functionalized polysiloxanes.[7] For instance, it is used in the synthesis of 1,1,3,3,5,5-Hexamethyl-1,5-bis[(3-ethyl-3-methoxyoxetane)propyl]trisiloxane through the hydrosilylation of allyl ethers.[7] This reactivity also makes it a precursor for creating materials with applications in UV-curable inks and adhesives.[7]

The synthesis of specialized siloxane derivatives from **1,1,3,3,5,5-Hexamethyltrisiloxane** can be represented by the following logical diagram.



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Synthesis of a functionalized trisiloxane.

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